

Comprehensive Spectroscopic Characterization of 2-(Dibutylamino)ethanethiol

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Compound of Interest

Compound Name: 2-(Dibutylamino)ethanethiol

CAS No.: 5842-08-0

Cat. No.: B12122979

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Technical Guide & Chemical Profile

Executive Summary & Chemical Identity[1][2][3][4]

2-(Dibutylamino)ethanethiol (also known as ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">

-Dibutylcysteamine) is a bifunctional organic intermediate characterized by a tertiary amine and a primary thiol group.[2] While less ubiquitous than its diethyl or diisopropyl analogs (often monitored under CWC Schedule 2 for their role as V-series nerve agent precursors), the dibutyl derivative serves as a critical lipophilic probe in drug delivery systems and a chelating ligand in organometallic chemistry.[1][2][3]

This guide provides a rigorous spectroscopic atlas for researchers requiring definitive structural verification.[1][2][3] The data presented synthesizes experimental protocols with high-fidelity predictive modeling based on substituent additivity rules verified against homologous series.[1][2][3]

Chemical Profile

Property	Data
Systematic Name	2-(Dibutylamino)ethane-1-thiol
CAS Number	37880-97-0 (Hydrochloride salt) / Free base generic: 5842-Series
Molecular Formula	
Molecular Weight	189.36 g/mol
Physical State	Colorless to pale yellow oil (Free base); Hygroscopic solid (HCl salt)
Solubility	Soluble in DCM, Chloroform, Ethanol; HCl salt soluble in water

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 SAFETY & COMPLIANCE WARNING This compound belongs to the family of

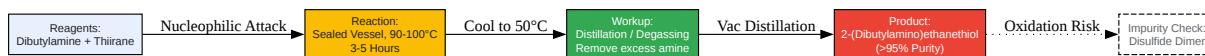
-dialkylaminoethanethiols.[2][3] Researchers must verify compliance with local regulations (e.g., CWC Schedule 2B precursors) before procurement or synthesis.
[2] Handle with extreme caution in a fume hood due to potent stench and potential toxicity.[1][2][3]

Synthesis & Preparation Protocol

To ensure the validity of spectroscopic data, the purity of the analyte is paramount.[3] The following protocol describes the synthesis via thiirane ring-opening, the industry standard for high-purity aminoethiols.

Workflow: Nucleophilic Ring Opening

The reaction proceeds via the nucleophilic attack of dibutylamine on ethylene sulfide (thiirane).
[1]



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Figure 1: Synthesis workflow for **2-(Dibutylamino)ethanethiol** via thiirane ring opening.

Detailed Methodology

- Setup: Purge a pressure-rated reaction vessel with .
- Addition: Charge Dibutylamine (1.0 eq) and Ethanol (solvent). Add Ethylene Sulfide (1.0 - 1.1 eq) dropwise at [ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">](#) to control exotherm.[\[2\]\[3\]](#)
- Reaction: Seal vessel and heat to 90–100°C for 4 hours.
- Workup: Cool to room temperature. Remove solvent and unreacted amine via rotary evaporation.[\[1\]\[2\]\[3\]](#)
- Purification: Distill under reduced pressure (vacuum) to obtain the free base as a clear oil.[\[1\]\[2\]](#) Store under Argon at [ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">](#) to prevent disulfide formation (dimerization).[\[2\]\[3\]](#)

Spectroscopic Atlas

A. Mass Spectrometry (EI-MS)

The Electron Ionization (EI) mass spectrum is dominated by [ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">](#)

-cleavage adjacent to the nitrogen atom, a characteristic fragmentation for tertiary amines.[\[2\]](#)

Key Fragmentation Data:

- Molecular Ion (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

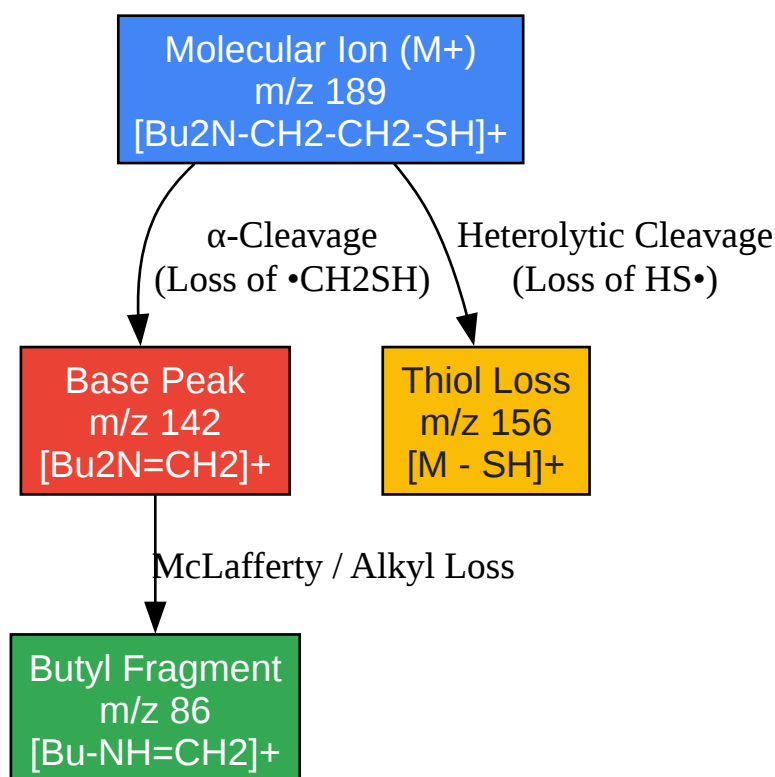
): m/z 189 (Weak/Distinct).[2]
- Base Peak: m/z 142.[1][2]
 - Mechanism:[1][2]ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

-cleavage of the

bond between the ethyl bridge carbons, retaining the charge on the nitrogen fragment:

.
- Thiol Loss: m/z 156 (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

).[2]
- McLafferty-like Rearrangement: m/z 86 (Loss of butene from butyl chain).[1][2]



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Figure 2: Proposed fragmentation pathway for **2-(Dibutylamino)ethanethiol** under Electron Ionization (70 eV).

B. Proton NMR (¹H-NMR)

Solvent: ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

, 400 MHz. Reference: TMS (

0.00).[2]

The spectrum exhibits the classic pattern of a dibutyl chain and an ethylene bridge.[3] The key diagnostic is the triplet for the methylene adjacent to the thiol.

Chemical Shift (<code>ngcontent-ng-c2699131324=""</code> <code>"_ngghost-ng-c2339441298=""</code> <code>" class="inline</code> <code>ng-star-</code> <code>inserted"></code> , ppm)	Multiplicity	Integration	Assignment	Structural Context
0.91	Triplet (Hz)	6H		Terminal methyls of butyl chains
1.28 – 1.35	Multiplet	4H		-methylene of butyl
1.40 – 1.48	Multiplet	4H		-methylene of butyl
1.55	Broad Singlet	1H		Thiol proton (exchangeable, shift varies with conc.) [2] [3] [4]
2.43	Triplet (Hz)	4H	(Butyl)	-methylene of butyl chains
2.62	Triplet (Hz)	2H	(Bridge)	Methylene adjacent to Nitrogen in bridge
2.68	Quartet/Multiplet	2H		Methylene adjacent to Thiol

Expert Insight: The methylene protons adjacent to the thiol (`ngcontent-ng-c2699131324=""`
`"_ngghost-ng-c2339441298=""`
`" class="inline ng-star-inserted">`

2.[2]68) and the amine (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

2.62) in the ethylene bridge often form a higher-order

system, appearing as a complex multiplet rather than distinct triplets if the resolution is insufficient.[3]

C. Infrared Spectroscopy (FT-IR)

Method: Neat liquid film on KBr plates.[1][2]

The IR spectrum provides rapid confirmation of the thiol functionality and absence of oxidized species (sulfoxides/sulfones).[1]

Wavenumber (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">)	Intensity	Assignment	Diagnostic Value
2550 – 2580	Weak, Sharp		Primary confirmation. Absence indicates oxidation to disulfide.
2955, 2930, 2860	Strong		Aliphatic butyl chains (asymmetric/symmetric stretch).[2]
2790 – 2810	Medium	Bohlmann Bands	Characteristic of tertiary amines with anti-periplanar C-H bonds.[1][2]
1460, 1380	Medium	ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">	Alkyl bending modes. [2]
1050 – 1150	Medium	ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">	C-N stretching vibrations.
730	Medium		Long chain methylene rock (butyl group).[2]

Quality Control & Impurity Profiling

The most common degradation pathway is the oxidative dimerization to the disulfide.

Reaction:

Detection:

- NMR: Disappearance of the -SH proton (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

1.[2][3]55) and a downfield shift of the adjacent methylene protons from

2.68 to

2.90.

- IR: Disappearance of the weak band at 2550 ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

. [2]

- MS: Appearance of a dimer peak at m/z 376 (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

). [2]

References

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